

Application Notes and Protocols for Teicoplanin A2-3 Solution Preparation

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Compound of Interest

Compound Name: Teicoplanin A2-3

Cat. No.: B7825031

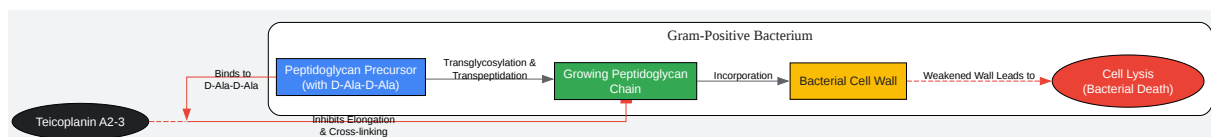
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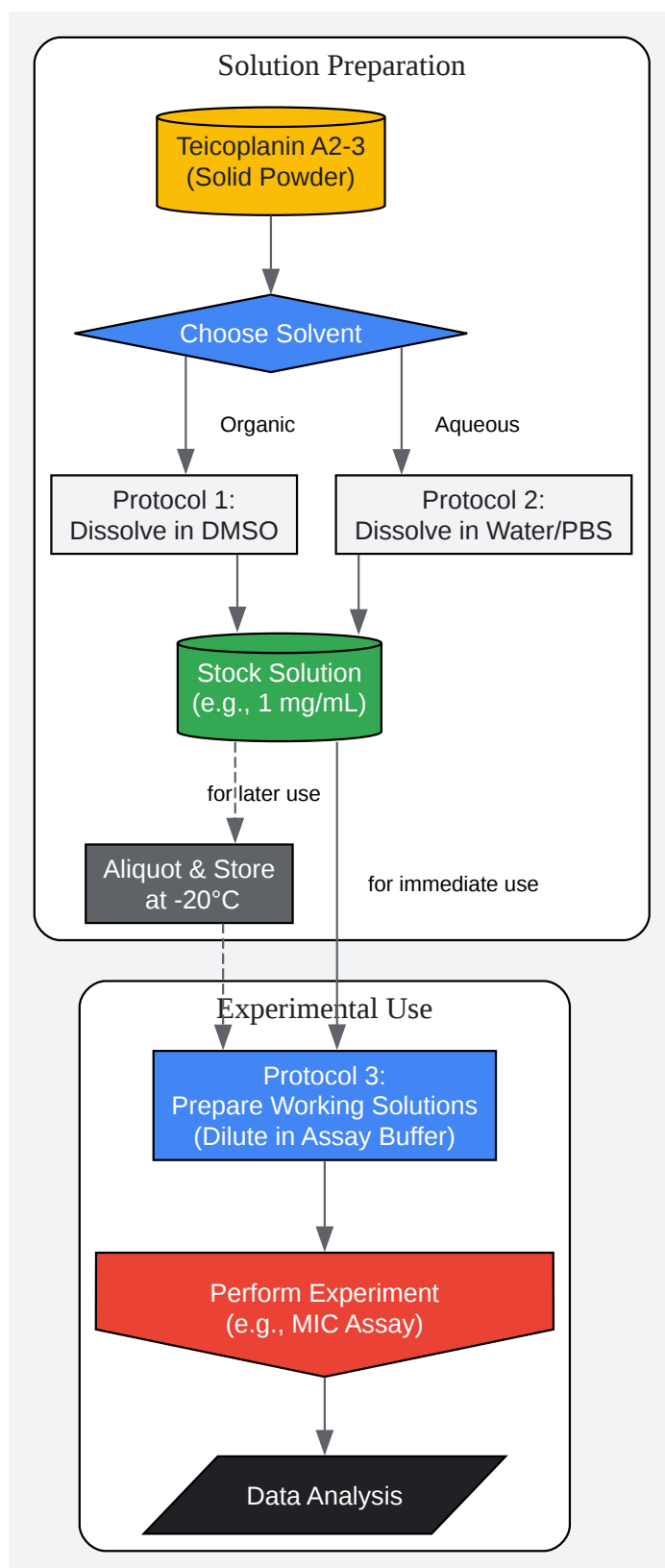
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Teicoplanin A2-3** solutions for laboratory use. **Teicoplanin A2-3** is a major component of the teicoplanin complex, a glycopeptide antibiotic effective against a broad spectrum of Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][2][3]} Proper preparation of solutions is critical for ensuring the accuracy and reproducibility of experimental results.

Mechanism of Action

Teicoplanin functions by inhibiting the synthesis of the bacterial cell wall.^{[1][4][5]} It binds with high affinity to the D-alanyl-D-alanine (D-Ala-D-Ala) termini of peptidoglycan precursors.^[6] This binding event sterically hinders the transglycosylase and transpeptidase enzymes, preventing the polymerization and cross-linking of the peptidoglycan chains. The resulting disruption of cell wall integrity leads to bacterial cell lysis and death.^{[2][6]}





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